

Technical Support Center: AB-163 Stability and Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AB-163
CAS No.: 14984-65-7
Cat. No.: B1664759

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage conditions for the monoclonal antibody **AB-163**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended short-term and long-term storage conditions for **AB-163**?

For short-term storage, lasting from a few days to a couple of weeks, it is recommended to store liquid aliquots of **AB-163** at 4°C.^{[1][2][3]} To prevent microbial growth during this period, the use of preservatives like sodium azide is advisable.^[4] For long-term storage, exceeding a few weeks, **AB-163** should be stored at -20°C or -80°C.^{[2][4][5]} Lyophilized (freeze-dried) **AB-163** offers the greatest stability for long-term storage and can be stored at -20°C or below for several years without a significant loss of activity.^{[1][4]}

Q2: How many times can I freeze and thaw **AB-163**?

It is strongly recommended to avoid repeated freeze-thaw cycles as they can damage the antibody by causing denaturation and aggregation.^{[1][3]} For this reason, it is best practice to

aliquot the antibody into single-use volumes upon first use.[3] If repeated use from a frozen stock is unavoidable, adding a cryoprotectant like glycerol to a final concentration of 50% can help to mitigate the damaging effects of freezing and thawing.[1][5]

Q3: My **AB-163** solution appears cloudy or has visible precipitates. What should I do?

Cloudiness or precipitation in your antibody solution is likely an indication of aggregation.[4] Aggregation can be triggered by several factors, including improper storage, repeated freeze-thaw cycles, exposure to extreme pH or temperatures, and mechanical stress like vigorous vortexing.[6] It is recommended to centrifuge the vial to pellet the aggregates and carefully transfer the supernatant to a new tube. The concentration of the clarified antibody should be re-determined. To prevent further aggregation, ensure proper storage conditions are maintained and handle the antibody solution gently.

Q4: How should I reconstitute lyophilized **AB-163**?

Before reconstitution, briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.[7][8] Reconstitute the antibody by adding the recommended volume of sterile, deionized or distilled water as specified on the product data sheet.[7] Gently mix the solution by inverting the tube 5-6 times or by gentle vortexing, avoiding the formation of foam.[7] Allow the vial to sit at room temperature for a few minutes to ensure complete dissolution.

Q5: What are the optimal shipping conditions for **AB-163**?

While many antibodies are stable at ambient temperatures for the short duration of shipping, the ideal shipping conditions depend on the formulation.[9] Many suppliers now ship antibodies at ambient temperatures after conducting rigorous stability testing to ensure product quality is not compromised.[9][10] However, for sensitive formulations or long-distance shipping, refrigerated packaging (4°C) or shipping on dry ice may be used.[11] Always refer to the manufacturer's instructions upon receipt and transfer the antibody to the recommended storage conditions immediately.

Troubleshooting Guides

Issue 1: Loss of **AB-163** Activity in Immunoassays

Possible Causes and Solutions

Possible Cause	Troubleshooting Steps
Improper Storage	Verify that the antibody has been stored at the recommended temperature. Long-term storage at 4°C can lead to degradation. [4] For long-term use, ensure the antibody was stored at -20°C or -80°C.
Repeated Freeze-Thaw Cycles	Avoid repeated freezing and thawing. Aliquot the antibody into single-use volumes after the first thaw. [1] [3]
Oxidation	Methionine and tryptophan residues in antibodies are susceptible to oxidation, which can affect their function. [1] Minimize exposure to light and consider adding antioxidants if not already present in the formulation.
Incorrect Dilution	Ensure the antibody is diluted in the recommended buffer and used at the optimal concentration for your assay. The more dilute an antibody solution, the more unstable it can be. [3]

Issue 2: High Background or Non-Specific Binding

Possible Causes and Solutions

Possible Cause	Troubleshooting Steps
Antibody Aggregation	Aggregates can lead to non-specific binding. ^[12] Centrifuge the antibody solution at high speed (e.g., >10,000 x g) for 10-15 minutes to pellet aggregates and use the supernatant.
High Antibody Concentration	Titrate the antibody to determine the optimal concentration that gives a strong signal with low background.
Inadequate Blocking	Ensure that the blocking step in your immunoassay protocol is sufficient to prevent non-specific binding to the solid phase.

Experimental Protocols

Protocol 1: Aliquoting and Storing AB-163

- Upon receiving **AB-163**, briefly centrifuge the vial to collect the entire volume at the bottom.
- If the antibody is in a concentrated stock, dilute it to a convenient working concentration using a sterile, recommended buffer.
- Dispense the antibody into single-use, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid multiple freeze-thaw cycles.
- Label each aliquot clearly with the antibody name, concentration, and date.
- For short-term storage (up to two weeks), store the aliquots at 4°C.
- For long-term storage, snap-freeze the aliquots in a dry ice/ethanol bath and then transfer them to a -80°C freezer. Alternatively, store them at -20°C.

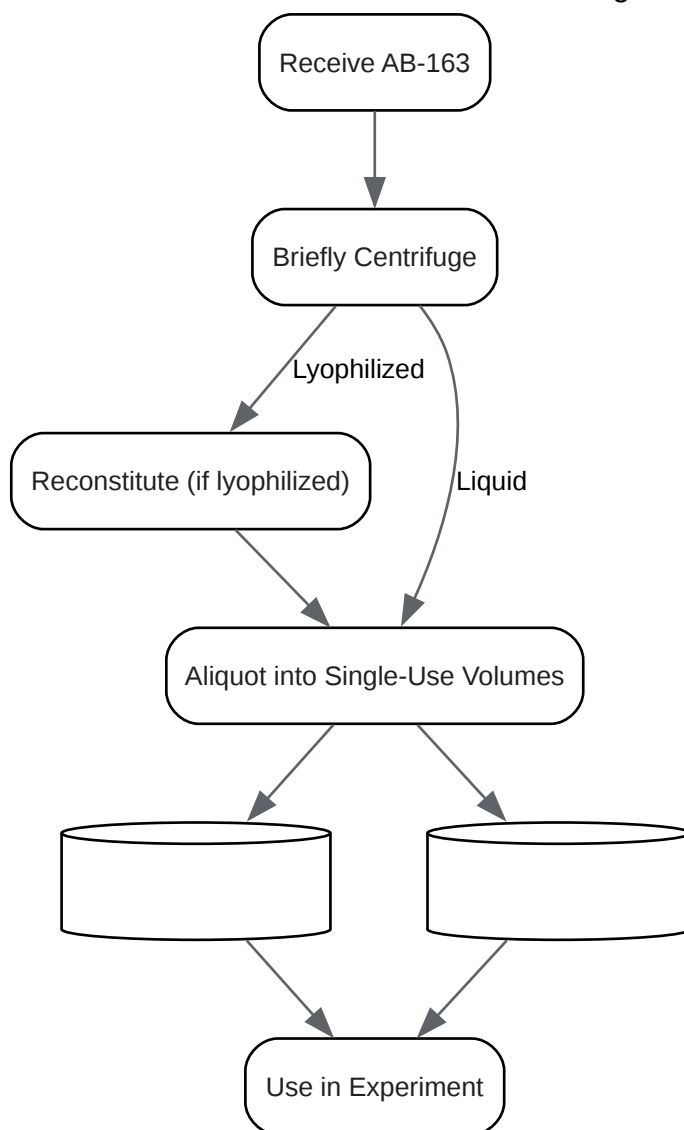
Protocol 2: Reconstitution of Lyophilized AB-163

- Before opening, centrifuge the vial of lyophilized **AB-163** at 12,000 x g for 20 seconds to pellet the powder.^[8]

- Carefully remove the cap and add the volume of sterile, distilled water as indicated on the product datasheet to achieve the desired final concentration.[\[7\]](#)
- Recap the vial and gently vortex to ensure the entire inside of the vial is wetted and the powder dissolves. Avoid vigorous shaking that can cause foaming.[\[7\]](#)
- Let the vial stand at room temperature for 10-15 minutes to ensure complete reconstitution.
- Briefly centrifuge the vial again to collect the reconstituted antibody solution at the bottom.
- The reconstituted antibody can now be used directly or aliquoted for storage.

Visualizations

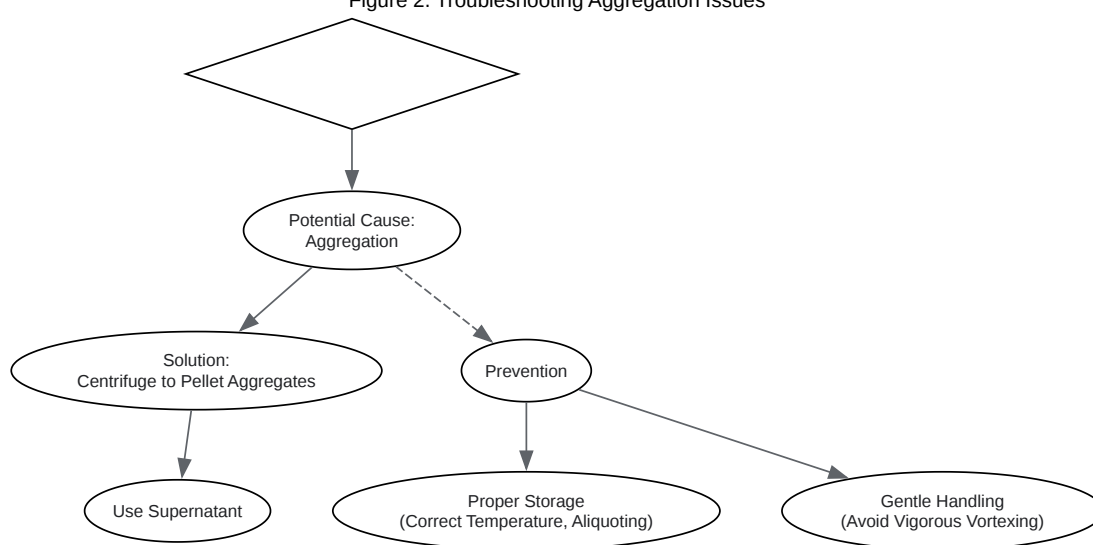
Figure 1. Recommended Workflow for Handling AB-163



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **AB-163**.

Figure 2. Troubleshooting Aggregation Issues



[Click to download full resolution via product page](#)

Caption: Troubleshooting pathway for addressing aggregation of **AB-163**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Antibody Storage and Antibody Shelf Life \[labome.com\]](#)
- 2. [neobiotechnologies.com \[neobiotechnologies.com\]](#)

- 3. k2sci.com [k2sci.com]
- 4. precisionantibody.com [precisionantibody.com]
- 5. susupport.com [susupport.com]
- 6. biopharminternational.com [biopharminternational.com]
- 7. agrisera.com [agrisera.com]
- 8. Reconstitution & Storage Instructions | Aviva Systems Biology | [Avivasysbio.com](https://avivasysbio.com) [avivasysbio.com]
- 9. blog.cellsignal.com [blog.cellsignal.com]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. antibody-creativebiolabs.com [antibody-creativebiolabs.com]
- 12. pharmtech.com [pharmtech.com]
- To cite this document: BenchChem. [Technical Support Center: AB-163 Stability and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664759/docs#technical-support-center-ab-163-stability-and-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)